

Spectroscopic Characterization of 5,6-Dimethoxy-1,3-benzodioxole: A Technical Guide

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Compound of Interest

Compound Name: 5,6-Dimethoxy-1,3-benzodioxole

CAS No.: 3214-12-8

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Introduction

5,6-Dimethoxy-1,3-benzodioxole, with the molecular formula $C_9H_{10}O_4$ and a molecular weight of 182.17 g/mol, is a member of the benzodioxole family.^[1] Compounds within this class are of significant interest in medicinal chemistry and drug development due to their presence in various natural products and their diverse biological activities. The precise structural elucidation of such molecules is paramount for understanding their function and for the development of new therapeutic agents. This guide provides an in-depth overview of the spectroscopic techniques used to characterize **5,6-Dimethoxy-1,3-benzodioxole**, offering insights into the interpretation of the resulting data.

While a complete set of experimentally-derived spectra for **5,6-Dimethoxy-1,3-benzodioxole** is not readily available in public databases, this guide will utilize a combination of data from the closely related and well-characterized compound, myristicin (4-methoxy-6-(2-propenyl)-1,3-benzodioxole), and predictive analysis to provide a comprehensive understanding of the expected spectroscopic features of the target molecule.

Molecular Structure and Spectroscopic Overview

The structure of **5,6-Dimethoxy-1,3-benzodioxole** features a benzene ring fused to a dioxole ring, with two methoxy groups attached to the aromatic ring. This seemingly simple structure gives rise to a unique spectroscopic fingerprint that can be deciphered using a combination of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Figure 1: Chemical structure of **5,6-Dimethoxy-1,3-benzodioxole**.

¹H Nuclear Magnetic Resonance (¹H NMR) Spectroscopy

¹H NMR spectroscopy provides information about the chemical environment of hydrogen atoms in a molecule. For **5,6-Dimethoxy-1,3-benzodioxole**, we can predict the following signals:

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~6.4	s	2H	Ar-H	The two aromatic protons are in identical chemical environments, shielded by the electron-donating methoxy and methylenedioxy groups.
~5.9	s	2H	O-CH ₂ -O	The two protons of the methylenedioxy group are equivalent and appear as a singlet. This is a characteristic signal for the 1,3-benzodioxole moiety.
~3.8	s	6H	-OCH ₃	The six protons of the two equivalent methoxy groups will appear as a single sharp peak.

Reference Data: Myristicin

Myristicin (4-Methoxy-6-(2-propenyl)-1,3-benzodioxole) provides a useful comparison. Its ^1H NMR spectrum shows characteristic signals for the benzodioxole core.[2] The aromatic protons in myristicin appear at different chemical shifts due to the different neighboring groups (methoxy and allyl). In **5,6-Dimethoxy-1,3-benzodioxole**, the symmetry of the molecule would render the two aromatic protons chemically equivalent, resulting in a single signal.

^{13}C Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy

^{13}C NMR spectroscopy provides information about the carbon skeleton of a molecule. Due to the symmetry of **5,6-Dimethoxy-1,3-benzodioxole**, we would expect to see a reduced number of signals compared to the total number of carbon atoms.

Predicted Chemical Shift (δ , ppm)	Carbon Assignment	Rationale
~148	C-O (aromatic)	The two aromatic carbons attached to the dioxole oxygens.
~142	C-OCH ₃ (aromatic)	The two aromatic carbons attached to the methoxy groups.
~135	C-C (aromatic)	The two quaternary aromatic carbons of the fused ring system.
~101	O-CH ₂ -O	The carbon of the methylenedioxy group, a highly characteristic signal.
~98	Ar-CH	The two aromatic carbons bearing hydrogen atoms.
~56	-OCH ₃	The two equivalent carbons of the methoxy groups.

Reference Data: Myristicin

The ^{13}C NMR spectrum of myristicin shows distinct signals for each of the 11 carbon atoms.[3] The signals for the benzodioxole core carbons in myristicin can be used to estimate the chemical shifts in **5,6-Dimethoxy-1,3-benzodioxole**, taking into account the electronic effect of replacing the allyl group with a methoxy group.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **5,6-Dimethoxy-1,3-benzodioxole** is expected to show the following characteristic absorption bands:

Wavenumber (cm^{-1})	Vibration	Functional Group
~2900-3000	C-H stretch	Aromatic and Aliphatic C-H
~1600, ~1480	C=C stretch	Aromatic ring
~1250, ~1040	C-O stretch	Aryl ethers (methoxy and dioxole)
~930	O-C-O stretch	Dioxole ring

The presence of strong C-O stretching bands is a key feature for identifying the methoxy and methylenedioxy groups. The overall pattern in the fingerprint region (below 1500 cm^{-1}) will be unique to the specific substitution pattern of the molecule.

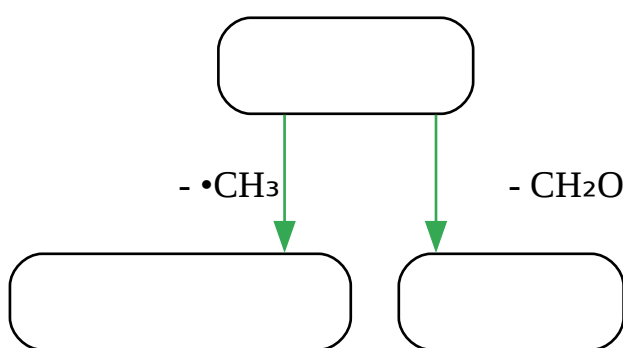
Reference Data: 1,3-Benzodioxole Derivatives

Studies on various 1,3-benzodioxole derivatives consistently show strong absorptions corresponding to the C-O-C stretching of the dioxole ring.[4]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **5,6-Dimethoxy-1,3-benzodioxole**, the electron ionization (EI) mass spectrum is expected to show:

- Molecular Ion ($M^{+\cdot}$): A prominent peak at $m/z = 182$, corresponding to the molecular weight of the compound.[1]
- Key Fragmentation Pathways:
 - Loss of a methyl radical ($\bullet\text{CH}_3$) from a methoxy group to give a fragment at $m/z = 167$.
 - Loss of formaldehyde (CH_2O) from the methylenedioxy ring, a characteristic fragmentation for this class of compounds.
 - Further fragmentation of these initial ions.



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Figure 2: Predicted key fragmentation pathways for **5,6-Dimethoxy-1,3-benzodioxole**.

Reference Data: Myristicin

The mass spectrum of myristicin shows a molecular ion peak at $m/z = 192$.^[3] Its fragmentation pattern is dominated by cleavages related to the allyl and methoxy groups, providing a model for predicting the fragmentation of **5,6-Dimethoxy-1,3-benzodioxole**.

Experimental Protocols

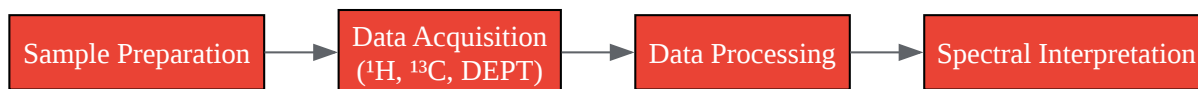
The following are generalized protocols for the spectroscopic analysis of **5,6-Dimethoxy-1,3-benzodioxole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain high-resolution ^1H and ^{13}C NMR spectra for structural elucidation.

Methodology:

- Sample Preparation:
 - Dissolve approximately 5-10 mg of the solid sample in about 0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a standard 5 mm NMR tube.
 - Ensure the sample is fully dissolved; gentle warming or sonication may be applied if necessary.
- Instrument Setup:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
 - Tune and shim the spectrometer to ensure optimal resolution and lineshape.
- Data Acquisition:
 - ^1H NMR: Acquire the spectrum using a standard pulse sequence. Typical parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
 - ^{13}C NMR: Acquire a proton-decoupled ^{13}C spectrum. A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C .
 - DEPT (Distortionless Enhancement by Polarization Transfer): Perform DEPT-90 and DEPT-135 experiments to differentiate between CH , CH_2 , and CH_3 groups.
- Data Processing:
 - Apply Fourier transformation, phase correction, and baseline correction to the acquired data.
 - Reference the spectra using the residual solvent peak or an internal standard (e.g., TMS).
 - Integrate the ^1H NMR signals and determine the coupling constants.



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Figure 3: General workflow for NMR spectroscopic analysis.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Methodology:

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Place a small amount of the solid sample directly onto the ATR crystal.
 - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Data Acquisition:
 - Record a background spectrum of the empty ATR accessory.
 - Record the sample spectrum over the range of 4000-400 cm⁻¹.
 - Co-add a sufficient number of scans (e.g., 16 or 32) to obtain a high-quality spectrum.
- Data Processing:
 - Perform a background correction.
 - Identify and label the major absorption peaks.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern.

Methodology:

- Sample Introduction:
 - Introduce the sample into the mass spectrometer via a direct insertion probe (for solid samples) or coupled to a gas chromatograph (GC-MS).
- Ionization:
 - Utilize Electron Ionization (EI) at a standard energy of 70 eV.
- Mass Analysis:
 - Scan a suitable mass range (e.g., m/z 40-300) to detect the molecular ion and fragment ions.
- Data Analysis:
 - Identify the molecular ion peak.
 - Propose structures for the major fragment ions based on their m/z values and known fragmentation mechanisms for this class of compounds.

Conclusion

The comprehensive spectroscopic characterization of **5,6-Dimethoxy-1,3-benzodioxole** relies on the synergistic application of ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry. While experimental data for this specific molecule is not widely available, analysis of the closely related compound myristicin, combined with established spectroscopic principles, allows for a confident prediction of its spectral features. This guide provides a framework for researchers to approach the structural elucidation of this and similar benzodioxole derivatives, emphasizing the importance of a multi-technique approach for unambiguous characterization.

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